

Proper Disposal of RA190: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RA190
CAS No.: 1617495-03-0
Cat. No.: B15579645

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This document provides essential safety and logistical information for the proper disposal of **RA190**, a potent bis-benzylidene piperidone inhibitor of the proteasome ubiquitin receptor RPN13/ADRM1, used in cancer research.

RA190 (CAS No. 1617495-03-0) requires careful management as a hazardous chemical waste. Adherence to proper disposal procedures is critical to protect personnel and the environment.

Immediate Safety and Disposal Overview

Disposal of **RA190** and its containers must always comply with local, state, and federal regulations. It is imperative to contact a licensed professional waste disposal service for appropriate disposal methods. Under no circumstances should **RA190** be disposed of down the drain or in regular trash.

In the event of a spill, personnel should wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. The spill should be contained and absorbed

with an inert, non-combustible material such as sand, earth, or vermiculite. The contaminated absorbent material poses the same hazard as the spilled product and must be collected in a sealed container for disposal as hazardous waste.

Quantitative Disposal Data

Safety Data Sheets (SDS) for **RA190** do not specify quantitative limits for disposal. Disposal procedures are dictated by regulatory guidelines for hazardous chemical waste.

Parameter	Value	Source
Recommended Disposal Method	Incineration or other methods by a licensed professional waste disposal service.	General guidance from supplier Safety Data Sheets
RCRA Hazardous Waste Code	Not specified. To be determined by the user based on waste characteristics and regulations.	General chemical waste guidelines
Aquatic Toxicity	Data not available. Avoid release to the environment.	Precautionary principle for research chemicals

Experimental Protocol for Laboratory-Scale Waste Disposal

The following is a general protocol for the collection and disposal of small quantities of **RA190** waste generated during laboratory experiments. This protocol is a guideline and should be adapted to comply with your institution's specific safety procedures and local regulations.

Materials:

- Designated hazardous waste container (clearly labeled "Hazardous Waste: **RA190**")
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Chemical fume hood

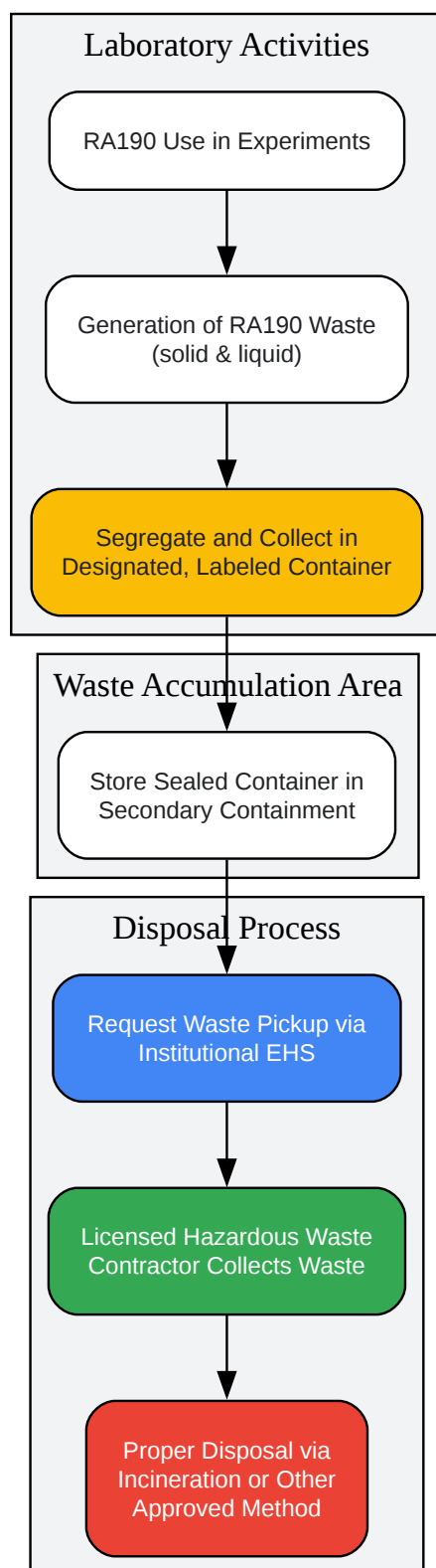
- Waste manifest forms (as required by your institution)

Procedure:

- Waste Segregation:
 - Collect all waste materials containing **RA190**, including unused stock solutions, contaminated media, and disposable labware (e.g., pipette tips, tubes), in a designated and properly labeled hazardous waste container.
 - Do not mix **RA190** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Management:
 - Keep the hazardous waste container securely sealed when not in use.
 - Store the waste container in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Disposal Request:
 - When the waste container is full or ready for disposal, follow your institution's procedures to request a pickup from the EHS office or a licensed hazardous waste contractor.
 - Complete all necessary waste manifest paperwork accurately and completely.
- Decontamination:
 - Decontaminate any reusable lab equipment that has come into contact with **RA190** according to your laboratory's standard operating procedures for potent compounds.

Disposal Workflow Diagram

The following diagram illustrates the general workflow for the proper disposal of **RA190** waste from a research laboratory.



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Caption: Workflow for the safe disposal of **RA190** laboratory waste.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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